

Hazard Summary for Disposal Consideration

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Compound of Interest

Compound Name: Ketanserinol

CAS No.: 76330-73-9

Cat. No.: B1673594

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Disposal procedures are dictated by the hazard profile of the chemical. Since a specific SDS for **Ketanserinol** is not widely available, the hazard classification of its parent compound, Ketanserin, is used as a primary reference.

Hazard Classification	Description	Source SDS Reference
Acute Oral Toxicity	Category 3 (H301: Toxic if swallowed) or Category 4 (H302: Harmful if swallowed).	[1][2][3]
UN Number	UN2811	[1]
Proper Shipping Name	Toxic solids, organic, n.o.s.	[1]
Environmental Hazard	Water Hazard Class 1 or 3: Slightly to severely hazardous for water. Do not allow to enter sewers, surface, or ground water.	[1][3]

Step-by-Step Disposal Protocol

This protocol outlines the necessary steps for the safe segregation and disposal of **Ketanserinol** waste in a laboratory setting.

1. Personal Protective Equipment (PPE)

- Always wear appropriate PPE when handling **Ketanserinol**, including a lab coat, safety goggles with side shields, and chemical-resistant gloves.

2. Waste Segregation and Collection

- Do Not Dispose in Regular Trash or Down the Drain: Due to its acute toxicity and environmental hazards, **Ketanserinol** must not be disposed of in standard laboratory trash or washed down the sewer system[1][4].
- Designate a Hazardous Waste Container: Use a dedicated, leak-proof container that is chemically compatible with **Ketanserinol** and any solvents used[5][6]. For solid waste, a securely sealed polyethylene bag or container may be appropriate. For liquid waste, use a screw-cap bottle.
- Collect All Contaminated Materials: Segregate all waste streams contaminated with **Ketanserinol**. This includes:
 - Unused or expired solid **Ketanserinol**.
 - Solutions containing **Ketanserinol**.
 - Contaminated consumables such as pipette tips, vials, gloves, and bench paper.
 - Rinsate from cleaning contaminated glassware. This rinsate must be collected as hazardous waste[7].

3. Waste Container Labeling

- Label Immediately: Clearly label the waste container as soon as the first item is added.
- Required Information: The label must, at a minimum, include:
 - The words "Hazardous Waste".

- The full chemical name: "**Ketanserinol** Waste".
- An accurate list of all contents, including solvents and their approximate concentrations.
- The associated hazards (e.g., "Toxic").
- The date accumulation started.

4. Storage of Waste

- **Secure and Segregated Storage:** Store the sealed waste container in a designated satellite accumulation area within the laboratory. This area should be under the control of laboratory personnel and away from incompatible materials[6].
- **Secondary Containment:** It is best practice to keep the primary waste container within a larger, chemically resistant secondary container to prevent spills[5].

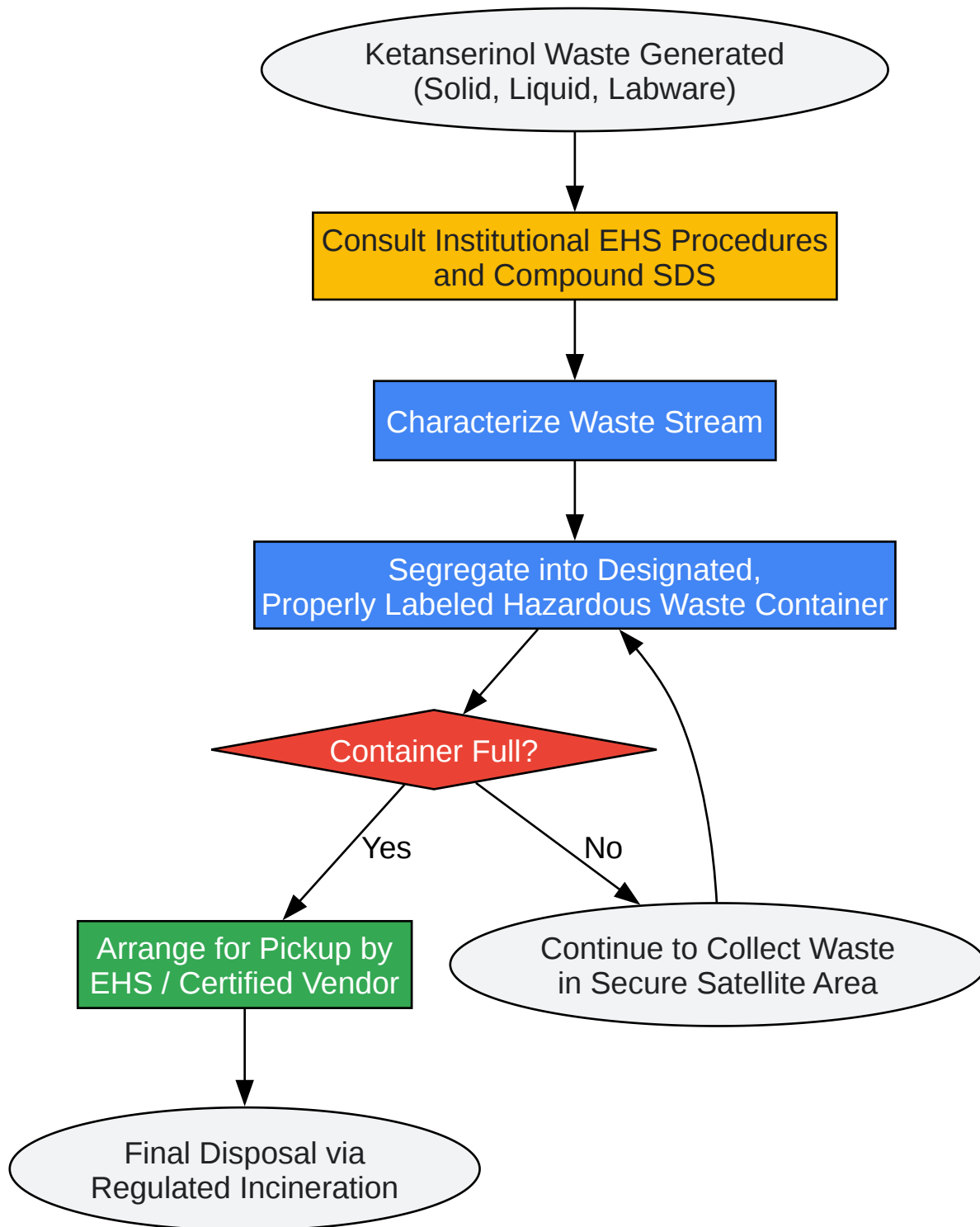
5. Arranging for Final Disposal

- **Contact Your EHS Department:** When the waste container is full or has been in storage for the maximum allowable time (e.g., 90 days in the U.S.), contact your institution's Environmental Health & Safety (EHS) department to arrange for pickup[6][8].
- **Follow Institutional Procedures:** Your EHS department will provide specific instructions for pickup and will manage the final disposal, which is typically high-temperature incineration, through a licensed hazardous waste vendor[8][9].

Logical Workflow for Disposal

The following diagram illustrates the decision-making process for the proper disposal of **Ketanserinol** waste.

Ketanserinol Disposal Workflow



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Caption: Decision workflow for handling **Ketanserinol** waste.

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References

- [1. cdn.caymanchem.com \[cdn.caymanchem.com\]](https://cdn.caymanchem.com)
- [2. file.medchemexpress.com \[file.medchemexpress.com\]](https://file.medchemexpress.com)
- [3. fishersci.no \[fishersci.no\]](https://fishersci.no)
- [4. Making sure you're not a bot! \[oc-praktikum.de\]](https://oc-praktikum.de)
- [5. danielshealth.com \[danielshealth.com\]](https://danielshealth.com)
- [6. How to Dispose of Chemical Waste in a Lab Correctly \[gaiaca.com\]](https://gaiaca.com)
- [7. Management of Waste - Prudent Practices in the Laboratory - NCBI Bookshelf \[ncbi.nlm.nih.gov\]](https://ncbi.nlm.nih.gov)
- [8. Guidance for Disposal of Drugs Used in Clinical Research | Research | WashU \[research.washu.edu\]](https://research.washu.edu)
- [9. iwaste.epa.gov \[iwaste.epa.gov\]](https://iwaste.epa.gov)
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